

# An In-Depth Technical Guide to the Nuclear Structure of Nitrogen-17

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## Compound of Interest

Compound Name: Nitrogen-17

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This guide provides a comprehensive overview of the nuclear structure of **Nitrogen-17** ( $^{17}\text{N}$ ), a short-lived, neutron-rich isotope of nitrogen. The information presented herein is intended for researchers and professionals in nuclear physics, radiochemistry, and related fields where understanding the properties of exotic nuclei is crucial. All quantitative data is summarized for clarity, and detailed descriptions of experimental methodologies are provided.

## Core Nuclear Properties

**Nitrogen-17** is an unstable nucleus composed of 7 protons and 10 neutrons.<sup>[1]</sup> Its study provides valuable insights into nuclear shell structure far from stability and the dynamics of neutron-rich systems. Discovered in 1949 by Luis W. Alvarez, it was produced by bombarding an ammonium fluoride solution with 190 MeV deuterons.<sup>[1]</sup> Due to its very short half-life,  $^{17}\text{N}$  is produced artificially for academic study and has no direct practical applications.<sup>[1]</sup>

## Data Summary: General and Decay Properties

The fundamental properties of the **Nitrogen-17** nucleus are summarized in the tables below. These values are compiled from evaluated nuclear data libraries and recent experimental findings.

Property	Value	Citations
Proton Number (Z)	7	[1]
Neutron Number (N)	10	[1]
Mass Number (A)	17	[1]
Spin and Parity ( $J^{\pi}$ )	$1/2^{-}$	[1][2][3]
Isotopic Mass	17.008449(16) u	[1]
Mass Excess	7.87019 MeV	[1][3]
Total Binding Energy	123.86577234 MeV	[1][2]
Binding Energy per Nucleon	7.286188 MeV	[3]
Half-Life	4.173(4) s	[1][2]
Magnetic Dipole Moment ( $\mu$ )	0.3552(4) $\mu$ N	[2]
Point Proton RMS Radius	Determined via charge-changing cross sections	[4]

Decay Mode	Probability	Decay Energy (MeV)	Daughter Nuclide	Citations
$\beta^{-}$ decay	4.9(7) %	8.679(15)	$^{17}\text{O}$	[1][5]
$\beta^{-}$ -delayed neutron emission ( $\beta^{-}\text{n}$ )	95.1(7) %	4.537	$^{16}\text{O}$	[5][6]
$\beta^{-}$ -delayed alpha emission ( $\beta^{-}\alpha$ )	0.0025(4) %	2.3214	$^{13}\text{C}$	[1][5]

## Nuclear Decay and Excited States

The predominant decay mechanism for **Nitrogen-17** is beta-delayed neutron emission, a characteristic feature of very neutron-rich nuclei.[6] In this two-step process, the  $^{17}\text{N}$  nucleus first undergoes beta decay to an excited state of Oxygen-17 ( $^{17}\text{O}^*$ ).[6] If this state is above the

neutron separation energy of  $^{17}\text{O}$ , it can then de-excite by emitting a neutron, leading to the stable  $^{16}\text{O}$  nucleus.[6] The study of the energy spectrum of these emitted neutrons provides crucial information about the energy levels in the  $^{17}\text{O}$  daughter nucleus.[7]

Several excited states in  $^{17}\text{N}$  have been investigated through gamma-ray spectroscopy following its production via deep-inelastic reactions.[8] These studies are essential for refining nuclear shell models, as the energies and lifetimes of excited states are sensitive probes of the underlying nuclear structure.

## Experimental Protocols

The study of a short-lived, exotic nucleus like  $^{17}\text{N}$  requires specialized experimental techniques for its production, separation, and measurement. Modern experiments are typically performed at large-scale radioactive ion beam (RIB) facilities such as TRIUMF-ISAC (Canada), GANIL-SPIRAL (France), or the NSCL/FRIB (USA).[9][10][11][12]

## Production and Separation of $^{17}\text{N}$ Beams

A common method for producing a beam of  $^{17}\text{N}$  is the Isotope Separation On-Line (ISOL) technique.[13][14]

- **Primary Beam Interaction:** A high-intensity primary beam of protons (e.g., 500 MeV) from a cyclotron is directed onto a thick production target (e.g., Tantalum or Silicon Carbide).[14][15]
- **Spallation and Fragmentation:** The high-energy protons induce spallation and fragmentation reactions within the target, producing a wide variety of nuclides, including  $^{17}\text{N}$ .
- **Diffusion and Effusion:** The target is heated to high temperatures to facilitate the diffusion of the produced isotopes out of the target material matrix and effusion into an ion source.[13]
- **Ionization and Extraction:** The effused atoms are ionized, typically in a surface or laser ion source, creating a beam of singly charged ions.[13]
- **Mass Separation:** The extracted ion beam, containing a cocktail of different isotopes, is accelerated to a modest energy (e.g., 60 keV) and guided into a high-resolution mass separator. The separator uses magnetic fields to select ions based on their mass-to-charge ratio, isolating a pure beam of  $^{17}\text{N}$  ions.[14]

- **Beam Delivery:** The purified  $^{17}\text{N}$  beam is then transported to an experimental station. It can be used at low energy or further accelerated by a linear accelerator for reaction studies.[13]

Alternatively, in-flight fragmentation can be used, where a heavy-ion beam (e.g.,  $^{22}\text{Ne}$ ) at high energy strikes a thin target, and the resulting fragments, including  $^{17}\text{N}$ , are separated using a fragment separator.[8]

## Half-Life Measurement

The half-life of  $^{17}\text{N}$  is measured by implanting the separated ion beam into a detector or a thin foil placed at the center of a detector array and counting the decay events as a function of time.

- **Beam Implantation:** The  $^{17}\text{N}$  beam is directed onto a collection point. The beam can be pulsed, allowing for measurement during the beam-off periods to reduce background noise.
- **Detection:** The beta particles or delayed neutrons from the decay are detected. Beta particles are typically detected using plastic scintillation detectors, while delayed neutrons are measured with specialized neutron detector arrays (e.g., time-of-flight arrays).[7][16]
- **Data Acquisition:** The arrival time of each decay event is recorded using a time-to-digital converter or a multiscaling system.
- **Analysis:** A decay curve (counts versus time) is constructed. After subtracting background counts, the curve is fitted with an exponential function,  $A(t) = A_0 e^{(-\lambda t)}$ , where  $\lambda$  is the decay constant. The half-life is then calculated as  $T_{1/2} = \ln(2)/\lambda$ . [16]

## Decay Spectroscopy

To study the decay modes and reconstruct the level scheme of daughter nuclei, a more complex detector setup is required.

- **Experimental Setup:** The  $^{17}\text{N}$  beam is stopped in a thin foil at the center of a  $4\pi$  detector array. This array may consist of:
  - High-purity Germanium (HPGe) detectors for high-resolution gamma-ray spectroscopy.[17][18]
  - Plastic or silicon detectors for beta particle detection.

- A neutron detector array (e.g., a time-of-flight spectrometer) for measuring the energy of delayed neutrons.[7]
- Coincidence Measurement: The key to this technique is measuring events that occur in coincidence (at the same time). For example, by detecting a beta particle in coincidence with a specific energy gamma ray ( $\beta$ - $\gamma$  coincidence), one can establish that the beta decay populated the excited state that emitted that gamma ray. Similarly,  $\beta$ -n coincidences are used to study the neutron-emitting states.[19]
- Data Analysis: By analyzing the energies and coincidence relationships between the detected particles ( $\beta$ , n,  $\gamma$ ), the decay scheme can be constructed. This includes determining the branching ratios to different excited states in  $^{17}\text{O}$  and the energies of the emitted neutrons, which correspond to the energy difference between states in  $^{17}\text{O}$  and  $^{16}\text{O}$ .

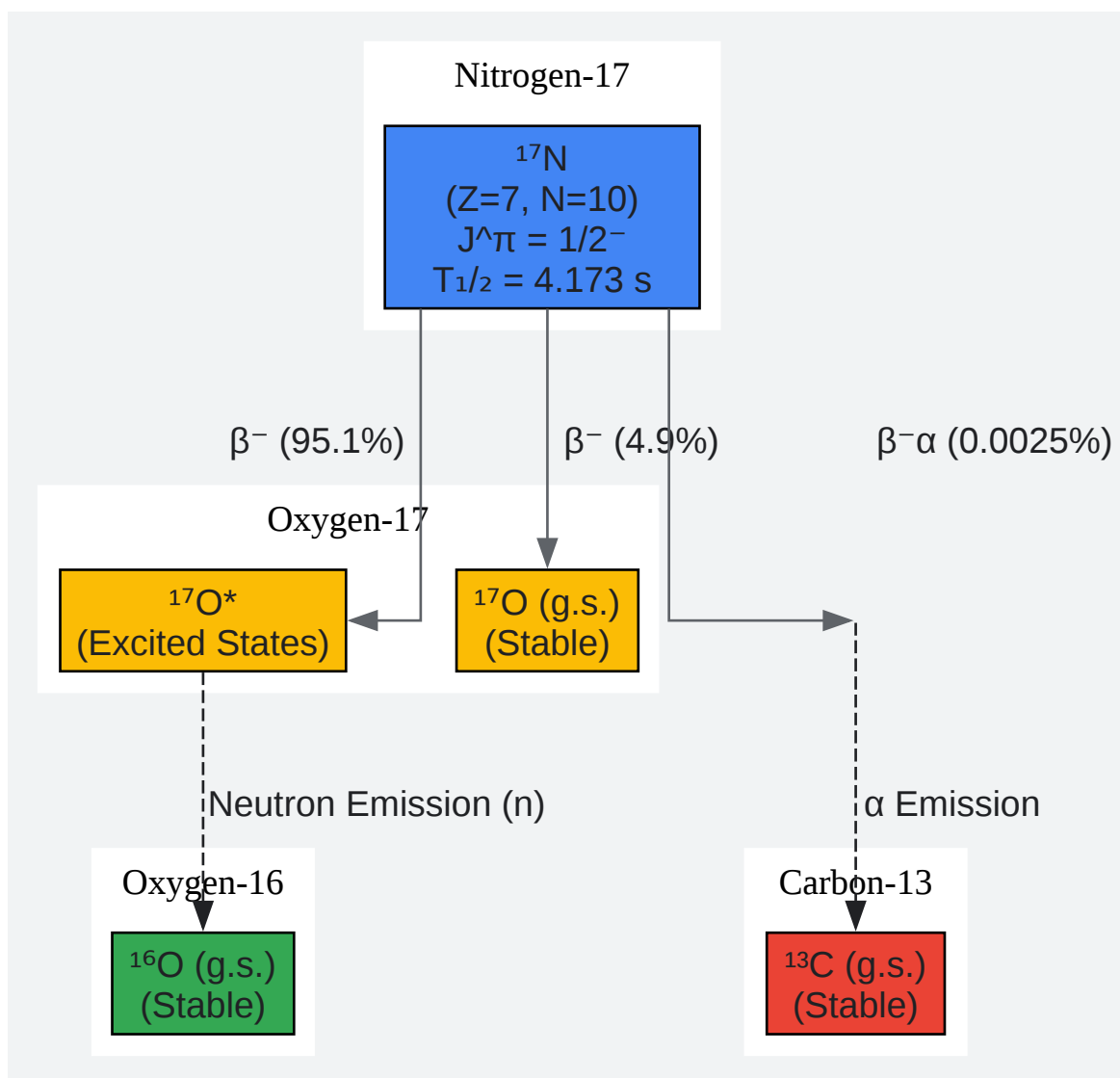
## Nuclear Radius Measurement

The point proton root-mean-square (rms) radius of  $^{17}\text{N}$  is determined by measuring its charge-changing cross-section ( $\sigma_{\text{cc}}$ ).[4]

- Experimental Setup: A high-energy beam of  $^{17}\text{N}$  (e.g.,  $\sim 900\text{A MeV}$ ) is directed onto a reaction target, typically made of a light material like Carbon.
- Reaction and Detection: As the  $^{17}\text{N}$  projectiles traverse the target, some will undergo nuclear reactions. A spectrometer downstream from the target is used to identify the outgoing particles. A charge-changing reaction is one where the projectile loses one or more protons (e.g.,  $^{17}\text{N} \rightarrow ^{16}\text{C}$ ).
- Cross-Section Measurement: The charge-changing cross-section is determined from the number of incident  $^{17}\text{N}$  ions, the number of outgoing ions that have changed their charge, and the thickness of the target.
- Radius Extraction: The measured  $\sigma_{\text{cc}}$  is related to the proton radius through a theoretical framework, often the Glauber model. This model describes high-energy nuclear reactions and allows for the extraction of the underlying nuclear size from the reaction probability (cross-section).

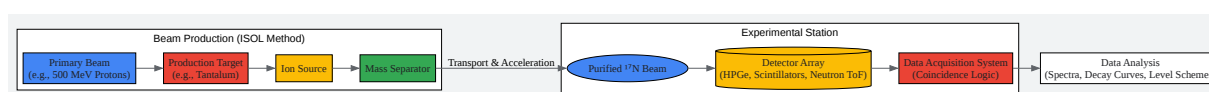
## Visualizations

The following diagrams illustrate the decay process of **Nitrogen-17** and a typical experimental workflow for its study.



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### Decay Scheme of **Nitrogen-17**.



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### Workflow for $^{17}\text{N}$ Study.

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